

Application Notes and Protocols for Sophoraflavanone G in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sophoraflavanone G

Cat. No.: B1683828

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Sophoraflavanone G (SG) is a prenylated flavonoid isolated from the medicinal plant *Sophora flavescens*. It has demonstrated a range of biological activities, including anti-tumor, anti-inflammatory, and neuroprotective effects.^{[1][2]} In cell culture experiments, SG has been shown to induce apoptosis, inhibit cell proliferation and migration, and modulate key signaling pathways involved in cancer progression and inflammation.^{[1][3][4]} These application notes provide a comprehensive overview of the use of **Sophoraflavanone G** in cell culture experiments, including its mechanism of action, quantitative data from various studies, and detailed protocols for key experimental assays.

Data Presentation

Table 1: Effects of Sophoraflavanone G on Cell Viability

Cell Line	Assay	Concentration Range	Incubation Time	Observed Effect	Reference
MDA-MB-231 (Triple-Negative Breast Cancer)	MTT Assay	10-100 μ M	24, 48, 72 hours	Dose- and time-dependent decrease in cell viability.	[1]
BT-549 and MDA-MB-231 (TNBC)	Cell Counting Kit-8	Not specified	Not specified	Inhibition of proliferation.	[4]
HL-60 (Human Leukemia)	MTT Assay	3-30 μ M	Not specified	Decreased cell viability.	[5]
BV2 (Microglia)	Not specified	Not specified	Not specified	Improved cell viability in the presence of LPS-activated conditioned medium.	[2]
Normal Human Gingival Fibroblast (NHGF)	MTT Assay	Up to 4 μ g/ml	Not specified	No cytotoxic effect at antimicrobial concentration s.	[6]

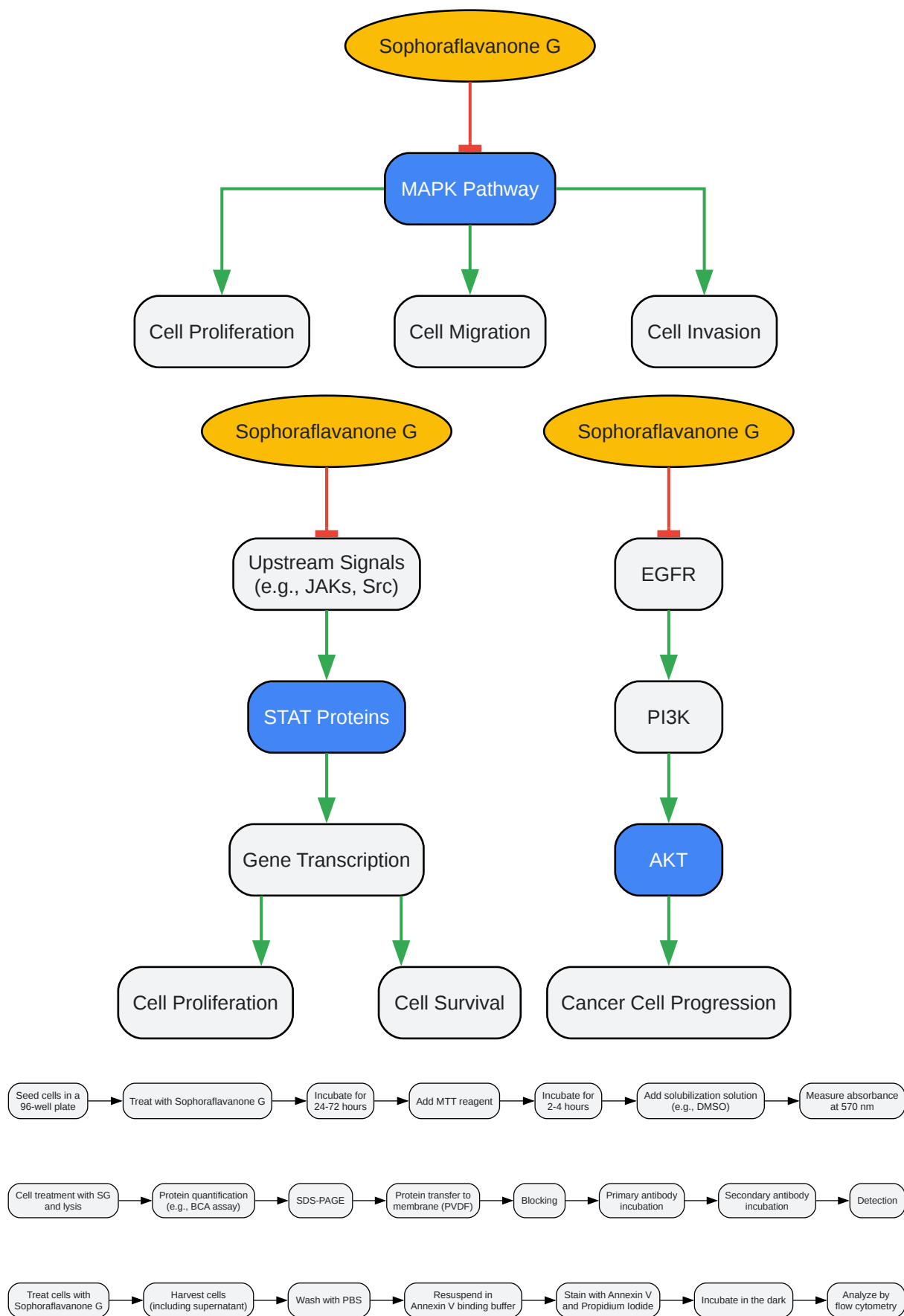
Table 2: Effects of Sophoraflavanone G on Apoptosis-Related Proteins and Processes

Cell Line	Target	Concentration of SG	Effect	Reference
MDA-MB-231	Cleaved Caspase-8	Not specified	Increased expression	[1]
MDA-MB-231	Cleaved Caspase-9	Not specified	Increased expression	[1]
MDA-MB-231	Cleaved Caspase-3	Not specified	Increased expression	[1][4]
MDA-MB-231	Bax	Not specified	Increased expression	[1][4]
MDA-MB-231	Bcl-2	Not specified	Decreased expression	[1][4]
MDA-MB-231	Bcl-xL	Not specified	Decreased expression	[1]
MDA-MB-231	Cytochrome c	Not specified	Increased release from mitochondria	[1]
MDA-MB-231	Reactive Oxygen Species (ROS)	Not specified	Increased production	[1]
HL-60	Caspase-3	3-30 μ M	Activation	[5]
HL-60	Caspase-9	3-30 μ M	Activation	[5]
HL-60	Bax	3-30 μ M	Upregulation	[5]
HL-60	Bcl-2	3-30 μ M	Downregulation	[5]
HL-60	Bcl-xL	3-30 μ M	Downregulation	[5]
HL-60	Cytochrome c	3-30 μ M	Release from mitochondria	[5]

Signaling Pathways Modulated by Sophoraflavanone G

Sophoraflavanone G exerts its biological effects by modulating several key signaling pathways.

1. MAPK Pathway: SG has been shown to suppress the Mitogen-Activated Protein Kinase (MAPK) pathway, which is often hyperactivated in cancer cells and plays a crucial role in cell proliferation, migration, and invasion.[\[1\]](#)[\[7\]](#)



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